

Application Note: Preparation of PF-06726304 Acetate Stock Solutions in DMSO

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Compound of Interest

Compound Name: PF-06726304 acetate

Cat. No.: B1485434

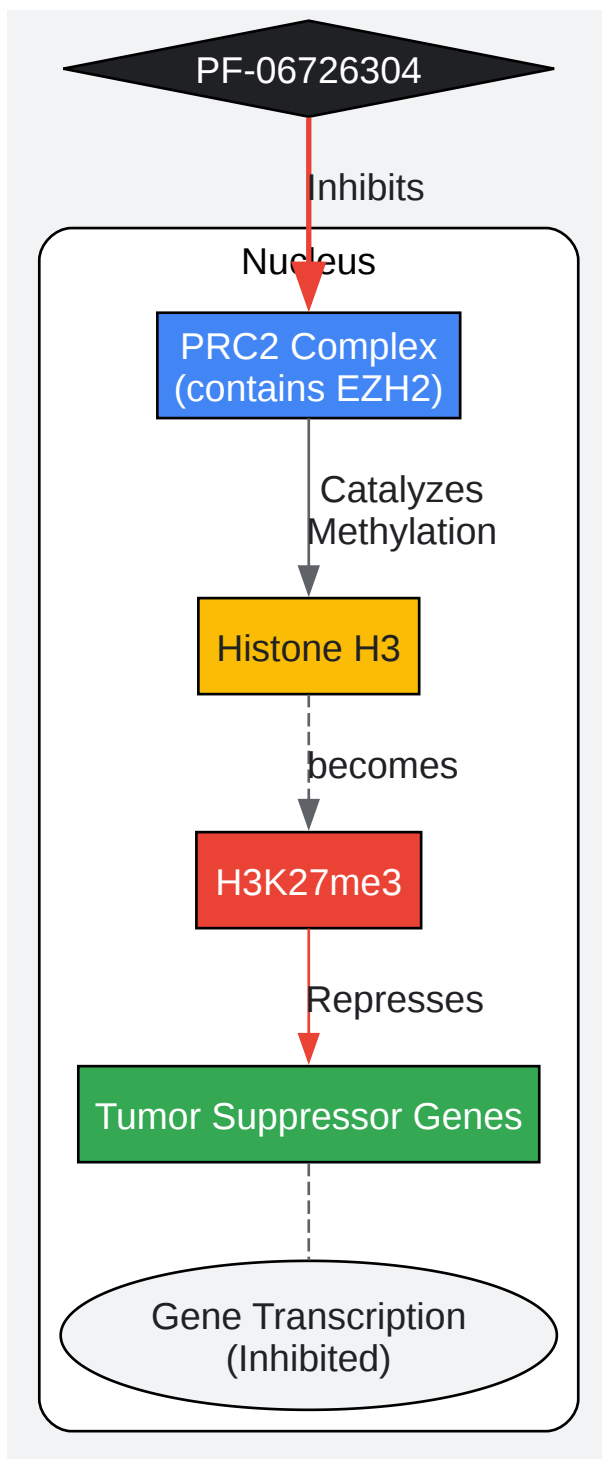
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Audience: Researchers, scientists, and drug development professionals.

Abstract: This document provides a detailed protocol for the preparation of stock solutions of **PF-06726304 acetate** in Dimethyl Sulfoxide (DMSO). PF-06726304 is a potent and selective S-adenosylmethionine (SAM)-competitive inhibitor of the Enhancer of zeste homolog 2 (EZH2) methyltransferase. Accurate preparation of stock solutions is critical for ensuring reproducible results in downstream biological assays. This note includes chemical properties, a step-by-step protocol for solubilization, storage recommendations, and a summary of the compound's mechanism of action.

Mechanism of Action

PF-06726304 acetate targets EZH2, the catalytic subunit of the Polycomb Repressive Complex 2 (PRC2).[1] EZH2 is responsible for the trimethylation of histone H3 on lysine 27 (H3K27me3), a key epigenetic modification that leads to chromatin compaction and transcriptional repression of target genes, including numerous tumor suppressors.[1][2] In various cancers, the overexpression or mutation of EZH2 leads to aberrant gene silencing and promotes cell proliferation.[2][3] PF-06726304 acts as a competitive inhibitor of the SAM cofactor binding site on EZH2, preventing the methylation of H3K27. This inhibition leads to the reactivation of tumor suppressor gene expression, resulting in cell cycle arrest and anti-proliferative effects in cancer cells.[4]



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Caption: Mechanism of EZH2 inhibition by PF-06726304.

Quantitative Data Summary

The following table summarizes the key chemical and physical properties of **PF-06726304 acetate**. It is crucial to use the batch-specific molecular weight provided on the Certificate of Analysis for precise calculations.

Property	Value	Reference
Molecular Weight	506.38 g/mol	
Formula	C ₂₂ H ₂₁ Cl ₂ N ₃ O ₃ ·C ₂ H ₄ O ₂	
CAS Number	2080306-28-9	
Purity	≥97%	
Max Solubility in DMSO	100 mM (50.64 mg/mL)	
Storage (Powder)	Store at Room Temperature	
Storage (Stock Solution)	-20°C (1 month) or -80°C (1-2 years)	[4] [5]

Experimental Protocol: Stock Solution Preparation

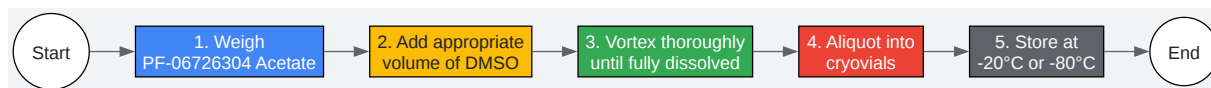
This protocol details the steps to prepare a concentrated stock solution of **PF-06726304 acetate** in DMSO.

3.1 Materials and Equipment

- **PF-06726304 acetate** powder
- Anhydrous/Low-moisture Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Sterile microcentrifuge tubes or cryovials
- Calibrated micropipettes and sterile tips
- Vortex mixer

- Personal Protective Equipment (PPE): lab coat, gloves, safety glasses

3.2 Preparation Workflow



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Caption: Workflow for preparing **PF-06726304 acetate** stock solution.

3.3 Step-by-Step Procedure

- Preparation: Before starting, allow the vial of **PF-06726304 acetate** powder to equilibrate to room temperature to prevent moisture condensation.
- Weighing: Carefully weigh the desired amount of the compound using a calibrated analytical balance.
- Solubilization: Add the calculated volume of anhydrous DMSO to the vial containing the powder. For optimal results, use fresh DMSO, as absorbed moisture can reduce the compound's solubility.[4]
- Mixing: Cap the vial securely and vortex the solution vigorously until the powder is completely dissolved. Gentle warming in a water bath (37°C) can be used to aid dissolution if necessary. Visually inspect the solution to ensure no particulates are present.
- Aliquoting: To prevent degradation from repeated freeze-thaw cycles, dispense the stock solution into smaller, single-use aliquots in sterile cryovials.[5]
- Storage: Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 2 years).[5]

3.4 Molarity Calculations

Use the following formula to determine the volume of DMSO needed:

$$\text{Volume (L)} = \text{Mass (g)} / [\text{Desired Concentration (mol/L)} \times \text{Molecular Weight (g/mol)}]$$

Example Calculation for a 10 mM Stock Solution with 5 mg of Compound:

- Mass = 0.005 g
- Desired Concentration = 0.010 mol/L
- Molecular Weight = 506.38 g/mol
- Volume (L) = $0.005 / (0.010 \times 506.38) = 0.000987 \text{ L}$
- Volume (μL) = 987 μL

Quick Reference Dilution Table

The table below provides pre-calculated volumes of DMSO required to prepare common stock concentrations from standard masses of **PF-06726304 acetate** (MW = 506.38 g/mol).

Desired Concentration	Volume of DMSO for 1 mg	Volume of DMSO for 5 mg	Volume of DMSO for 10 mg
1 mM	1.97 mL	9.87 mL	19.75 mL
10 mM	197.5 μL	987.4 μL	1.97 mL
50 mM	39.5 μL	197.5 μL	395.0 μL
100 mM	19.7 μL	98.7 μL	197.5 μL

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